

Application Note: Mass Spectrometric Characterization and Sequencing of Pentapeptide-3 (Vialox)

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Compound of Interest

Compound Name: Pentapeptide-3

Cat. No.: B173817

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the characterization and sequencing of the synthetic cosmetic ingredient **Pentapeptide-3** using Electrospray Ionization Tandem Mass Spectrometry (ESI-MS/MS). The methods outlined are crucial for identity confirmation, purity assessment, and quality control in research and manufacturing settings.

Introduction

Pentapeptide-3, also known by its trade name Vialox, is a synthetic peptide with the amino acid sequence Gly-Pro-Arg-Pro-Ala, featuring a C-terminal amidation (Gly-Pro-Arg-Pro-Ala-NH₂).^{[1][2][3][4]} It functions as a competitive antagonist of nicotinic acetylcholine receptors (nAChRs) at the post-synaptic membrane, which blocks nerve signals and induces muscle relaxation.^{[1][2][5]} This mechanism makes it a popular active ingredient in cosmetic formulations for reducing the appearance of expression wrinkles.^{[2][3]}

Accurate characterization and sequence verification are essential to ensure the identity and purity of synthetic peptides like **Pentapeptide-3**. Mass spectrometry, particularly liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS), is the definitive technique for this purpose.^{[6][7]} It provides precise molecular weight determination and detailed structural information through controlled fragmentation.^{[8][9][10]} This application note

details the complete workflow, from sample preparation to data analysis, for the comprehensive characterization of **Pentapeptide-3**.

Table 1: Physicochemical Properties of **Pentapeptide-3**

Property	Value	Reference
Amino Acid Sequence	Gly-Pro-Arg-Pro-Ala-NH ₂	[2][3][4]
Molecular Formula	C ₂₁ H ₃₇ N ₉ O ₅	[3][4]
Average Molecular Weight	495.58 Da	[3]
Monoisotopic Mass	495.2918 Da	Calculated

Experimental Protocols

Materials and Reagents

- **Pentapeptide-3** standard
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (FA), LC-MS grade (or other suitable organic acid like acetic acid)[11]
- Eppendorf tubes
- Syringe filters (0.22 µm)

Sample Preparation Protocol

Proper sample preparation is critical to avoid interference from salts, detergents, or stabilizers which can suppress the analyte signal and contaminate the instrument.[11][12]

- **Stock Solution Preparation:** Accurately weigh approximately 1 mg of **Pentapeptide-3** standard and dissolve it in 1 mL of HPLC-grade water to create a 1 mg/mL stock solution.

- **Working Solution Preparation:** Dilute the stock solution to a final concentration of 1-10 µg/mL. The final solvent composition should be compatible with ESI-MS, typically a mixture of water and an organic solvent with a small amount of acid to facilitate protonation.^[11] A recommended solvent is 50:50 (v/v) acetonitrile:water + 0.1% formic acid.
- **Finalize Sample:** Vortex the working solution gently to ensure homogeneity. If necessary, filter the sample through a 0.22 µm syringe filter before injection to remove any particulates.

Instrumentation and Method

The analysis is performed using a high-resolution mass spectrometer, such as a Q-TOF or Orbitrap, coupled with an electrospray ionization (ESI) source.^{[8][12]} ESI is a soft ionization technique well-suited for peptides, as it minimizes in-source fragmentation and can produce multiply charged ions, extending the mass range of the analyzer.^{[13][14][15]}

Table 2: Suggested LC-MS/MS Parameters

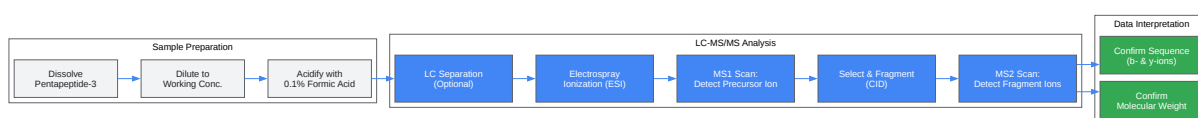
Parameter	Setting	Purpose
Liquid Chromatography (Optional but Recommended)		
Column	C18 Reversed-Phase (e.g., 2.1 x 50 mm, 1.8 μ m)	Separates the peptide from impurities.[16]
Mobile Phase A	0.1% Formic Acid in Water	Aqueous phase.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic phase.
Gradient	5% to 50% B over 10 minutes	Elutes the peptide from the column.
Flow Rate	0.3 mL/min	Standard flow rate for analytical LC.
Mass Spectrometry (ESI Source)		
Ionization Mode	Positive Ion Mode	Peptides readily form positive ions by protonation.
Capillary Voltage	3.0 - 4.0 kV	Creates the electrospray.[17]
Source Temperature	100 - 150 $^{\circ}$ C	Aids in desolvation of droplets. [17]
Cone Voltage	30 - 40 V	Facilitates ion transfer into the mass analyzer.[17]
MS1 Scan (Full Scan)		
Mass Range	100 - 1000 m/z	To detect the precursor ions of Pentapeptide-3.
MS2 Scan (Tandem MS)		
Precursor Ion(s)	m/z 496.29 (M+H) ⁺ , 248.65 (M+2H) ²⁺	Isolate and fragment the parent peptide ions.

Activation Type	Collision-Induced Dissociation (CID)	The most common method for peptide fragmentation.[18]
Collision Energy	15 - 35 eV (Ramped or Stepped)	Energy required to induce fragmentation.

Data Analysis and Expected Results

Workflow for Pentapeptide-3 Analysis

The overall process involves preparing the sample, introducing it into the mass spectrometer, acquiring data in both full scan (MS1) and fragmentation (MS/MS) modes, and finally, interpreting the resulting spectra to confirm the peptide's identity and sequence.



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Caption: Experimental workflow for **Pentapeptide-3** analysis.

Molecular Weight Confirmation (MS1)

In the full MS1 scan, the primary species expected for **Pentapeptide-3** (monoisotopic mass 495.29 Da) are the singly and doubly protonated molecular ions:

- $[M+H]^+$: Expected at m/z 496.29
- $[M+2H]^{2+}$: Expected at m/z 248.65

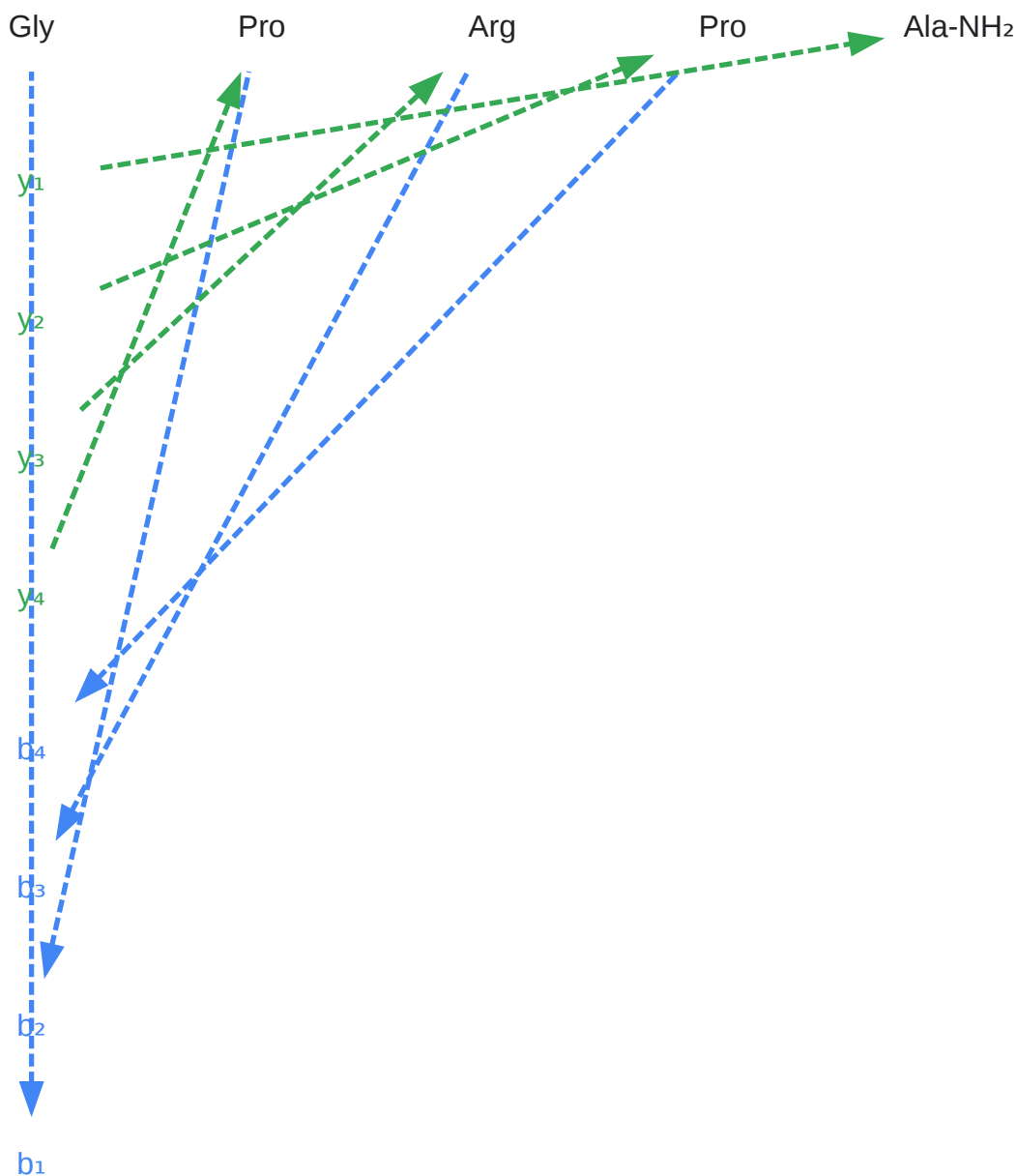
The presence of these ions at the correct mass-to-charge ratios confirms the molecular weight of the peptide. The basic arginine residue in the sequence makes it likely to observe the doubly charged species.

Sequence Confirmation (MS/MS)

For sequencing, the precursor ion (e.g., m/z 496.29) is isolated and fragmented via CID. This process preferentially cleaves the peptide bonds, generating a series of characteristic fragment ions known as b- and y-ions.^{[10][19]}

- b-ions: Contain the N-terminus plus one or more amino acid residues.
- y-ions: Contain the C-terminus (in this case, an amide) plus one or more residues.

By calculating the mass differences between the peaks in the fragment ion spectrum, the amino acid sequence can be reconstructed de novo or confirmed against the known sequence.^{[9][20]}



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Caption: Fragmentation diagram for **Pentapeptide-3**.

Table 3: Theoretical Monoisotopic m/z of Fragment Ions for **Pentapeptide-3**

Cleavage Site	b-ion	m/z ([b] ⁺)	y-ion	m/z ([y] ⁺)
1	Gly	58.04	Ala-NH ₂	88.07
2	Gly-Pro	155.09	Pro-Ala-NH ₂	185.12
3	Gly-Pro-Arg	311.20	Arg-Pro-Ala-NH ₂	341.23
4	Gly-Pro-Arg-Pro	408.25	Pro-Arg-Pro-Ala-NH ₂	438.28

Note: Masses are for singly charged ions [M+H]⁺. The y-ions account for the C-terminal amide.

The MS/MS spectrum should contain peaks corresponding to the m/z values listed in Table 3. A comprehensive match across the b- and y-ion series provides high-confidence confirmation of the Gly-Pro-Arg-Pro-Ala-NH₂ sequence.

Conclusion

The LC-MS/MS method described provides a robust and reliable protocol for the definitive characterization and sequence verification of **Pentapeptide-3**. The combination of accurate molecular weight determination from MS1 scans and sequence-specific fragmentation data from MS/MS scans offers an unparalleled level of analytical detail. This workflow is essential for ensuring product quality and consistency for researchers, scientists, and professionals in the cosmetic and drug development industries.

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